

An In-depth Technical Guide to the Pharmacology of JJC8-089

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Compound of Interest

Compound Name: JJC8-089
Cat. No.: B12366886

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This technical guide provides a comprehensive overview of the pharmacology of **JJC8-089**, a novel psychoactive compound derived from modafinil. It is intended for an audience of researchers, scientists, and professionals in the field of drug development. This document details the compound's mechanism of action, binding profile, and key experimental findings, supported by structured data, detailed protocols, and visualizations of relevant biological pathways and experimental designs.

Introduction

JJC8-089 is a derivative of the wakefulness-promoting agent modafinil and is primarily classified as a dopamine reuptake inhibitor (DRI).[1] First described in the scientific literature in 2016, it was developed as part of a series of modafinil analogs to investigate the structural determinants of dopamine transporter (DAT) interaction.[1] Unlike some of its closely related analogs which exhibit "atypical" DAT inhibition, **JJC8-089** is characterized as a "typical" or cocaine-like DRI, which has significant implications for its pharmacological profile and research applications.[2][3] This guide synthesizes the current understanding of **JJC8-089**'s pharmacology.

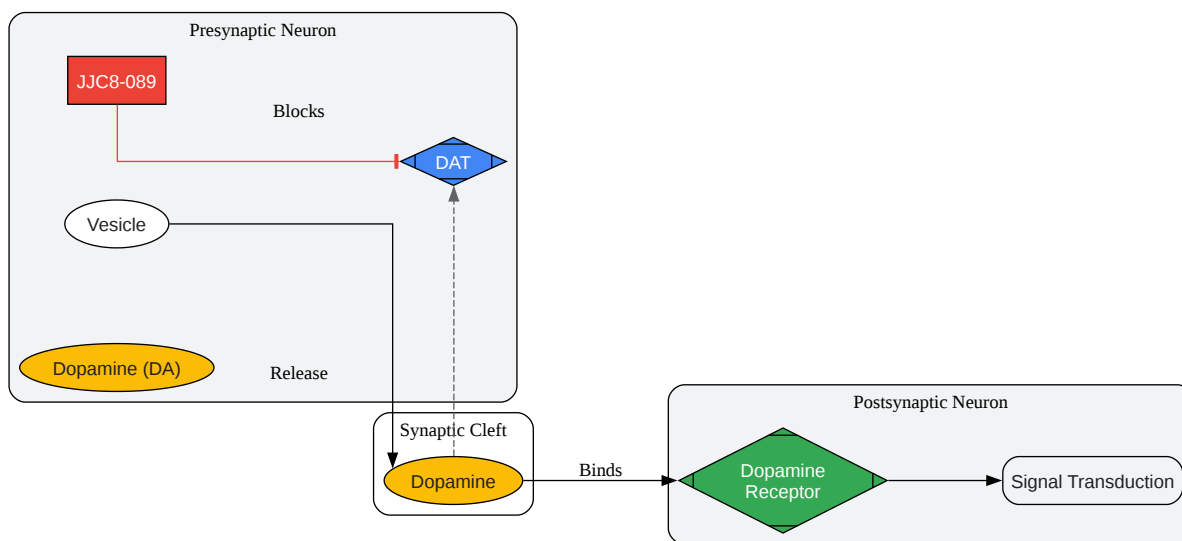
Pharmacodynamics

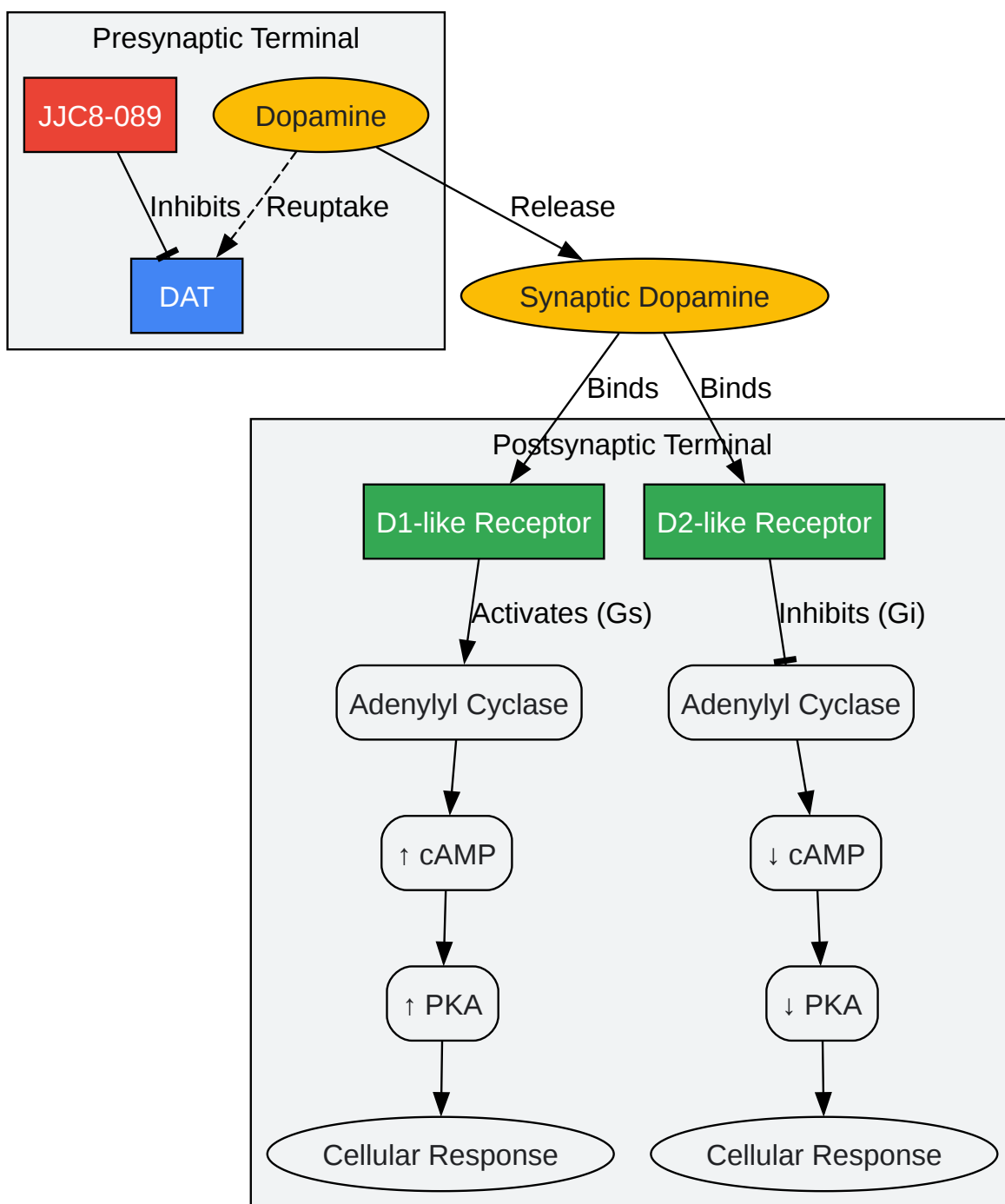
The pharmacodynamic profile of **JJC8-089** is defined by its high affinity and selectivity for the dopamine transporter, leading to potent inhibition of dopamine reuptake.

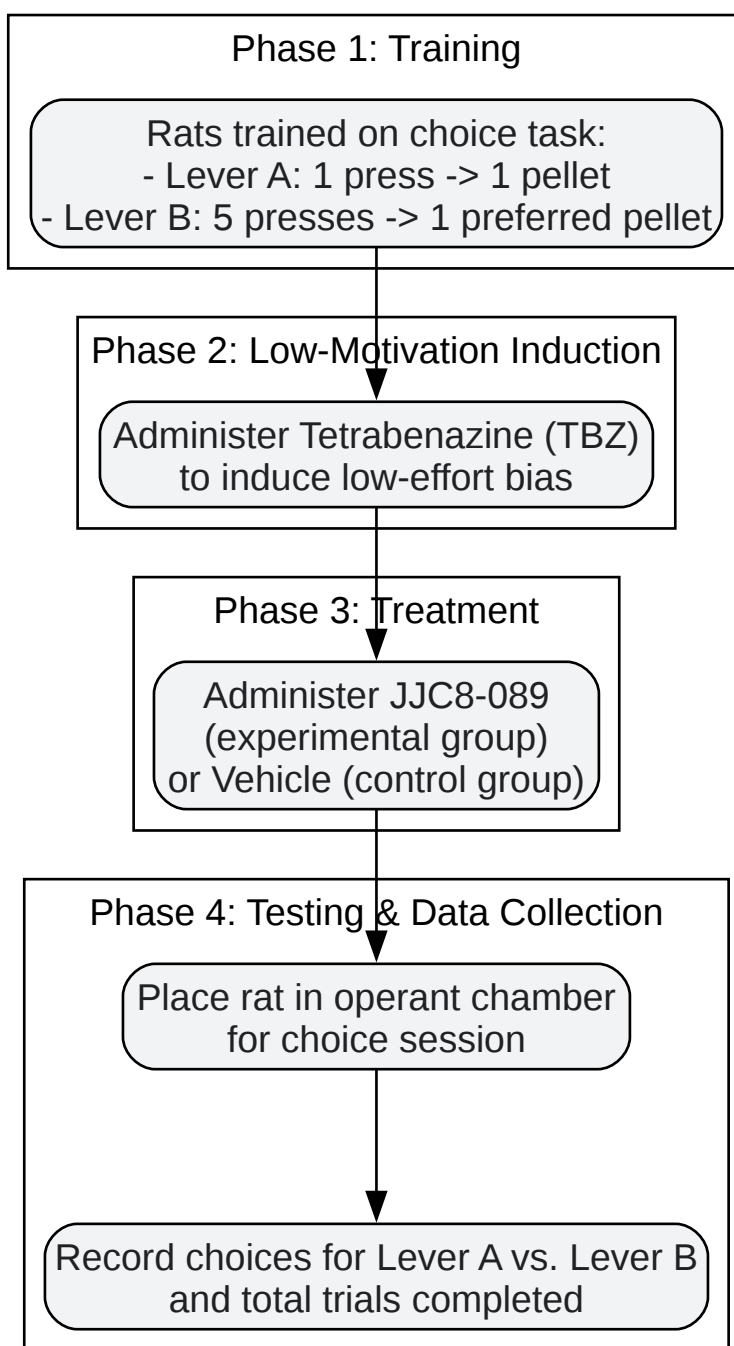
2.1 Mechanism of Action

JJC8-089 exerts its primary effect by binding to the dopamine transporter (DAT) on presynaptic neurons. This action blocks the reuptake of dopamine from the synaptic cleft, leading to an accumulation of extracellular dopamine. This increased availability of dopamine enhances neurotransmission by allowing for greater stimulation of postsynaptic dopamine receptors.

Computational molecular dynamics simulations suggest that **JJC8-089**, which possesses a sulfide moiety, preferentially stabilizes the DAT in an outward-facing conformation.^{[2][3]} This contrasts with its sulfoxide analog, JJC8-091, which promotes an inward-facing conformation characteristic of atypical DAT inhibitors.^{[2][3]} This stabilization of the outward-facing state is a key feature of typical, cocaine-like DRIs.^{[2][4]}







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